

Preparation of JNJ-10311795 Stock Solution for Cell Culture Applications

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Compound of Interest

Compound Name: JNJ-10311795

Cat. No.: B1672990

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Application Note

JNJ-10311795 is a potent dual inhibitor of neutrophil elastase (also known as cathepsin G) and mast cell chymase, with K_i values of 38 nM and 2.3 nM, respectively. Its significant anti-inflammatory activity makes it a valuable tool for research in areas such as pneumonia and other inflammatory diseases. Proper preparation of a stock solution is critical for accurate and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and use of a **JNJ-10311795** stock solution for in vitro cell culture experiments.

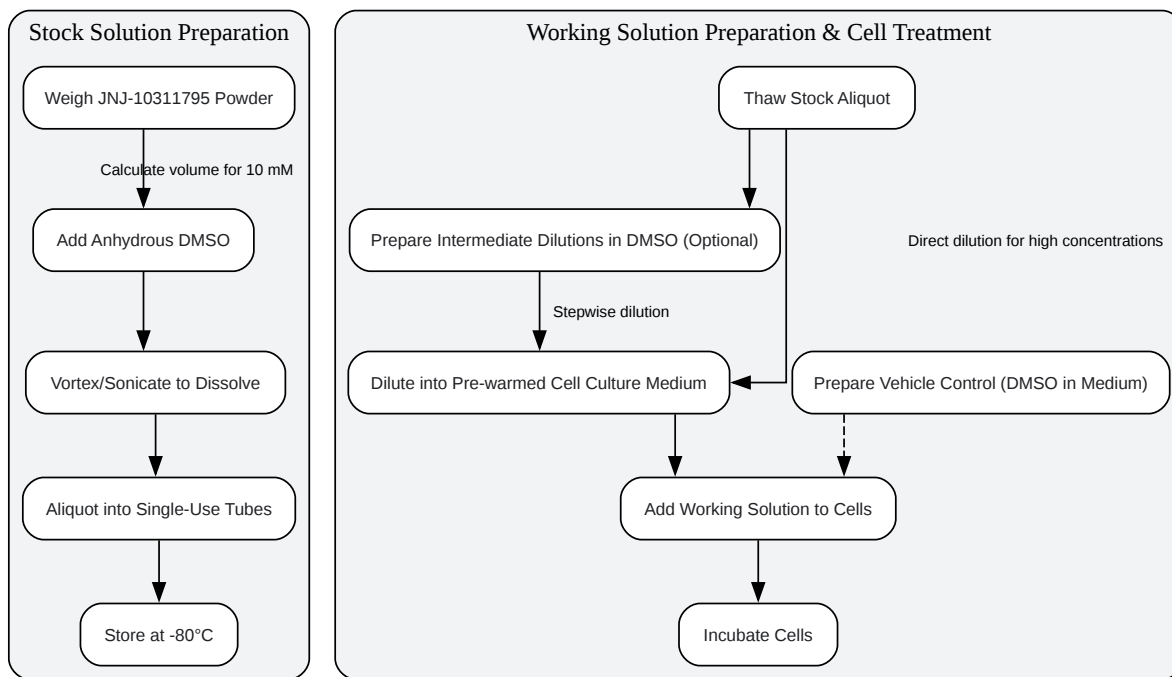
The recommended solvent for dissolving **JNJ-10311795** is dimethyl sulfoxide (DMSO). Due to the hydrophobic nature of many small molecule inhibitors, direct dissolution in aqueous media is often challenging and can lead to precipitation. A concentrated stock solution in DMSO allows for subsequent dilution into cell culture media to achieve the desired working concentration while minimizing the final DMSO concentration to non-toxic levels for most cell lines (typically $\leq 0.5\%$).

This protocol outlines the steps for preparing a 10 mM stock solution of **JNJ-10311795** in DMSO, along with guidelines for its dilution and use in cell culture experiments. Adherence to these procedures will help ensure the stability and efficacy of the compound in your experimental setup.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	670.69 g/mol	[1] [2]
Molecular Formula	C ₄₀ H ₃₅ N ₂ O ₆ P	[3]
Solubility in DMSO	≥ 10 mM	[2]
Recommended Stock Solution Concentration	10 mM	N/A
Storage of Solid Compound	-20°C for up to 3 years	[1]
Storage of DMSO Stock Solution	-80°C for up to 1 year (aliquoted)	[1]
Final DMSO Concentration in Culture	≤ 0.5% (ideally ≤ 0.1%)	[1]
Inhibitory Constant (K _i)	Neutrophil Elastase (Cathepsin G): 38 nM Mast Cell Chymase: 2.3 nM	[1] [2] [4]

Experimental Workflow



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- To cite this document: BenchChem. [Preparation of JNJ-10311795 Stock Solution for Cell Culture Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672990#preparing-jnj-10311795-stock-solution-for-cell-culture]

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